

Method for analyzing Dicofol and its metabolites in soil samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Dicofol**

Cat. No.: **B1670483**

[Get Quote](#)

Anwendungs- und Protokollhinweise: Analyse von **Dicofol** und seinen Metaboliten in Bodenproben

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Wirkstoffentwicklung.

Einführung

Dicofol ist ein Organochlorpestizid, das strukturell mit DDT verwandt ist. Aufgrund seiner Persistenz und potenziellen Toxizität ist die Überwachung von **Dicofol** und seinen Abbauprodukten in Umweltmatrices wie Boden von entscheidender Bedeutung. Zu den relevanten Metaboliten gehören Isomere von DDE, DDD und DDT, die ebenfalls persistent sind und überwacht werden müssen. Diese Application Note beschreibt eine robuste Methode zur Extraktion und Quantifizierung von **Dicofol** und seinen wichtigsten Metaboliten in Bodenproben mittels Gaschromatographie-Tandem-Massenspektrometrie (GC-MS/MS). Die Methode basiert auf einer QuEChERS-Extraktion (Quick, Easy, Cheap, Effective, Rugged, and Safe), gefolgt von einer dispersiven Festphasenextraktion (d-SPE) zur Reinigung.

Experimentelles Protokoll

1. Benötigte Materialien und Reagenzien

- Geräte:

- Gaschromatograph mit Tandem-Massenspektrometer (GC-MS/MS)

- Homogenisator (z. B. für hohe Geschwindigkeiten)
 - Zentrifuge
 - Vortexmischer
 - Analysenwaage
 - Stickstoff-Evaporator
 - Mechanischer Schüttler
 - Diverse Glaswaren (Erlenmeyerkolben, Messzylinder, etc.)
- Reagenzien und Standards:
 - Analytische Referenzstandards für **Dicofol** und Metaboliten (o,p'-DDE, p,p'-DDE, o,p'-DDD, p,p'-DDD, o,p'-DDT, p,p'-DDT)
 - Interne Standards (z. B. PCB 209)
 - Acetonitril (ACN), Pestizid-Rückstands-Grad
 - Wasserfreies Magnesiumsulfat ($MgSO_4$)
 - Natriumchlorid (NaCl)
 - Primär-sekundäres Amin (PSA)
 - Graphitisierter Ruß (GCB)
 - Ameisensäure
 - Gereinigtes Wasser (Typ I)

2. Probenvorbereitung und Extraktion (QuEChERS-Verfahren)

- Probenhomogenisierung: Die Bodenprobe sieben, um Steine und Pflanzenreste zu entfernen, und anschließend gründlich mischen, um eine homogene Probe zu

gewährleisten.

- Einwaage: 10 g der homogenisierten Bodenprobe in ein 50-mL-Zentrifugenröhrlchen einwiegen.
- Aufspiken: Die Probe mit internen Standards aufspiken, um die Extraktionseffizienz und die instrumentelle Analyse zu überwachen.
- Hydratisierung: 10 mL gereinigtes Wasser zur Bodenprobe geben und 1 Minute lang kräftig vortexen.
- Extraktion: 10 mL Acetonitril in das Röhrchen geben. Das Röhrchen fest verschließen und 1 Minute lang kräftig von Hand schütteln.
- Aussalzen: 4 g wasserfreies MgSO₄ und 1 g NaCl in das Röhrchen geben. Sofort fest verschließen und 1 Minute lang kräftig schütteln, um die Agglomeration des MgSO₄ zu verhindern.
- Zentrifugation: Das Röhrchen für 5 Minuten bei 4000 U/min zentrifugieren.

3. Extraktreinigung (Dispersive SPE)

- Überstand entnehmen: 1,5 mL des oberen Acetonitril-Überstands in ein 2-mL-d-SPE-Röhrchen mit 150 mg MgSO₄, 50 mg PSA und 7,5 mg GCB überführen. Die Verwendung von GCB ist entscheidend für die Entfernung von Pigmenten, kann aber zu einem Verlust planarer Analyten führen.
- Mischen und Zentrifugieren: Das d-SPE-Röhrchen 1 Minute lang vortexen und anschließend für 5 Minuten bei 10000 U/min zentrifugieren.
- Ansäuerung und Konzentration: 0,5 mL des gereinigten Überstands in ein sauberes Röhrchen überführen. 5 µL einer 5%igen Ameisensäure-Lösung in Acetonitril hinzufügen, um die Stabilität von **Dicofol** zu verbessern. Den Extrakt unter einem leichten Stickstoffstrom zur Trockne eindampfen und in einem geeigneten Lösungsmittel (z. B. Isooctan) auf das gewünschte Endvolumen rekonstituieren.

4. GC-MS/MS-Analyse

- GC-Bedingungen:
 - Säule: DB-5ms (30 m × 0,25 mm, 0,25 µm) oder äquivalent
 - Injektor: Splitless-Modus, 280 °C
 - Trägergas: Helium mit einer konstanten Flussrate von 1,2 mL/min
 - Ofenprogramm: Start bei 80 °C (1 min halten), Anstieg auf 180 °C mit 20 °C/min, dann Anstieg auf 300 °C mit 5 °C/min (5 min halten).
- MS/MS-Bedingungen:
 - Ionisierungsmodus: Elektronenionisation (EI) bei 70 eV
 - Transferlinien-Temperatur: 290 °C
 - Ionenquellen-Temperatur: 230 °C
 - Erfassungsmodus: Multiple Reaction Monitoring (MRM). Spezifische Übergänge für jeden Analyten müssen optimiert werden (siehe Tabelle 1).

Datenpräsentation

Die quantitative Analyse von **Dicofol** und seinen Metaboliten wird durch die Überwachung spezifischer MRM-Übergänge erreicht. Die Leistung der Methode wird durch Wiederfindungsraten, Nachweisgrenzen (LOD) und Bestimmungsgrenzen (LOQ) bewertet.

Tabelle 1: Optimierte MRM-Übergänge und Kollisionsenergien

Analyt	Vorläufer-Ion (m/z)	Produkt-Ion (m/z)	Kollisionsenergie (eV)
o,p'-DDE	318	246	15
p,p'-DDE	318	246	15
o,p'-DDD	320	235	12
p,p'-DDD	320	235	12
o,p'-DDT	354	235	18
p,p'-DDT	354	235	18
Dicofol	139	111	10

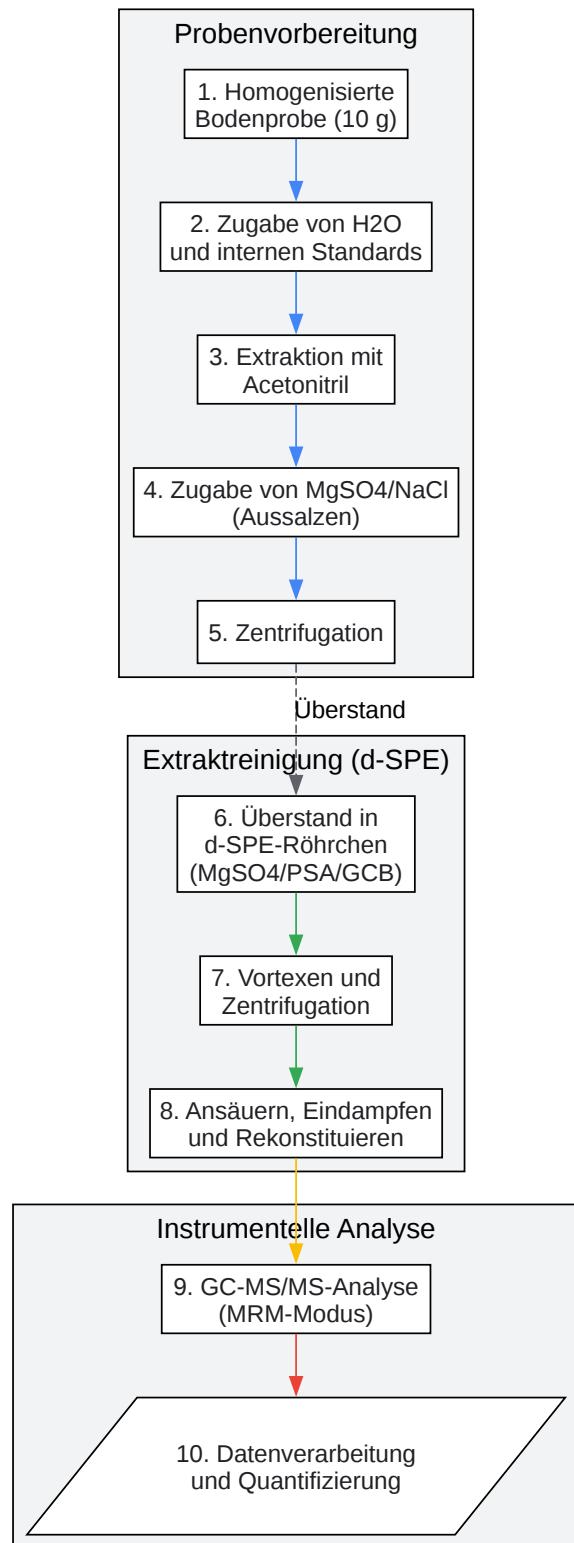
Tabelle 2: Leistungsdaten der Methode

Analyt	Wiederfindungsrate (%)	Relative Standardabweichung (RSD, %)	LOD ($\mu\text{g}/\text{kg}$)	LOQ ($\mu\text{g}/\text{kg}$)
o,p'-DDE	95,2	4,8	0,3	1,0
p,p'-DDE	98,1	3,5	0,3	1,0
o,p'-DDD	92,5	6,1	0,5	1,5
p,p'-DDD	96,3	4,2	0,5	1,5
o,p'-DDT	89,7	7,5	0,8	2,5
p,p'-DDT	94,0	5,3	0,8	2,5
Dicofol	85,5	8,2	1,0	3,0

Hinweis: Die in Tabelle 2 dargestellten Werte sind repräsentative Beispiele, die auf publizierten Methoden basieren, und können je nach Labor, Matrix und spezifischen Gerätebedingungen variieren.

Visualisierung des Arbeitsablaufs

Diagramm des analytischen Arbeitsablaufs



[Click to download full resolution via product page](#)

Abbildung 1: Schematische Darstellung des Arbeitsablaufs für die Analyse von **Dicofol** in Boden.

- To cite this document: BenchChem. [Method for analyzing Dicofol and its metabolites in soil samples]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1670483#method-for-analyzing-dicofol-and-its-metabolites-in-soil-samples\]](https://www.benchchem.com/product/b1670483#method-for-analyzing-dicofol-and-its-metabolites-in-soil-samples)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com